

Understanding the Hazard Profile: A Tale of Two Moieties

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Compound of Interest

Compound Name: *2,4-Dibromothiazole-5-methanol*

Cat. No.: B071169

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The safety profile of **2,4-Dibromothiazole-5-methanol** is best understood by considering the contributions of its two primary structural components: the brominated thiazole core and the methanol group. The thiazole ring, substituted with two bromine atoms, presents hazards common to halogenated aromatic compounds, while the methanol group introduces risks associated with toxic and flammable alcohols.

The Brominated Thiazole Core: Irritation and Sensitization Potential

Brominated thiazoles are known to be skin and eye irritants.^{[1][2][3]} The electron-withdrawing nature of the bromine atoms can enhance the reactivity of the thiazole ring, leading to potential interactions with biological macromolecules. This reactivity is the basis for its utility in synthesis but also underlies its irritant properties. Prolonged or repeated exposure may lead to skin sensitization in susceptible individuals.

The Methanol Group: Systemic Toxicity

The presence of the 5-methanol group introduces the well-documented hazards of methanol.^[4] Methanol is toxic if ingested, inhaled, or absorbed through the skin.^{[4][5]} Its toxicity is primarily due to its metabolism in the body to formaldehyde and then to formic acid. The accumulation of formic acid leads to metabolic acidosis and can cause severe damage to the optic nerve, potentially resulting in blindness.^{[4][5]} Central nervous system depression is another significant effect of methanol exposure.^{[4][5]}

GHS Classification and Hazard Statements

While a specific, comprehensive GHS classification for **2,4-Dibromothiazole-5-methanol** is not consistently available across all suppliers, a conservative classification can be inferred from the hazards of its components. The following table summarizes the likely hazard classifications and statements.

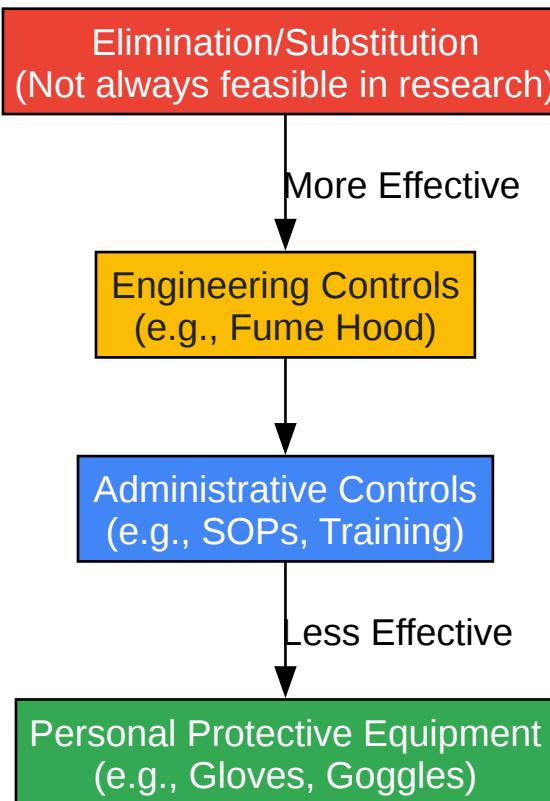
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed. [1] [3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation. [1] [3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage. [1] [3]
Specific Target Organ Toxicity (Single Exposure)	1 (Eyes, Central Nervous System)	H370: Causes damage to organs (optic nerve, central nervous system). [5]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory System)	H335: May cause respiratory irritation. [1] [3]

Hazard Pictograms:

Signal Word: Danger[\[1\]](#)[\[2\]](#)

Exposure Control and Personal Protection: A Multi-Layered Defense

Given the significant hazards, a robust exposure control plan is essential when working with **2,4-Dibromothiazole-5-methanol**. The following diagram illustrates the hierarchy of controls, from most to least effective.



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Caption: Hierarchy of Controls for Safe Handling.

Engineering Controls: Your First Line of Defense

All work with **2,4-Dibromothiazole-5-methanol**, including weighing and preparing solutions, should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.

[6] The fume hood provides a physical barrier and ventilation to capture any airborne contaminants.

Personal Protective Equipment (PPE): The Essential Barrier

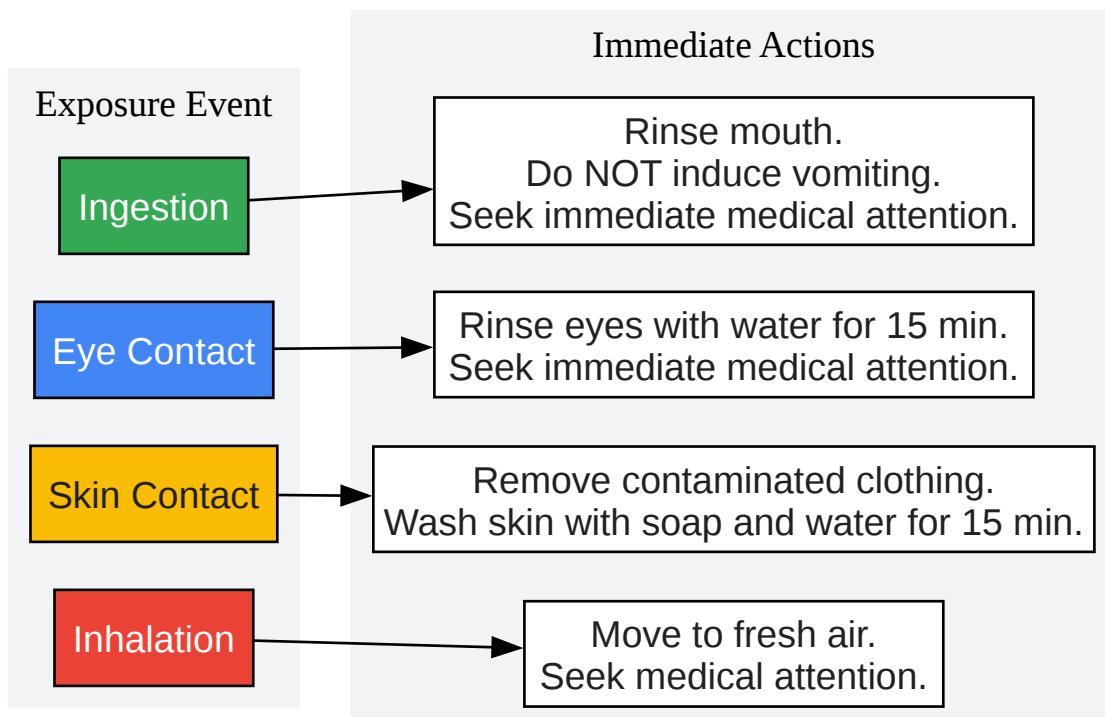
The following PPE is mandatory when handling **2,4-Dibromothiazole-5-methanol**:

- Eye Protection: Chemical safety goggles are required. A face shield should be worn in situations with a higher risk of splashing.[2]

- Hand Protection: Nitrile or neoprene gloves should be worn. Given that no specific breakthrough time data is available, it is prudent to double-glove and change gloves immediately if contamination is suspected.[2]
- Skin and Body Protection: A lab coat should be worn and buttoned. For larger quantities or tasks with a higher risk of spills, a chemically resistant apron is recommended.[3]
- Respiratory Protection: If working outside of a fume hood is unavoidable (a situation that should be strictly limited and subject to a risk assessment), a NIOSH-approved respirator with an organic vapor cartridge is necessary.[3]

Emergency Procedures: Preparedness is Key

Accidents can happen, and a clear, well-rehearsed emergency plan is crucial. The following flowchart outlines the immediate steps to take in case of exposure.



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Caption: Immediate First Aid for Exposure.

First-Aid Measures in Detail

- Inhalation: Remove the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Handling and Storage: Maintaining Chemical Integrity and Safety

Proper handling and storage are paramount to preventing accidents and ensuring the longevity of the compound.

Safe Handling Practices

- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools.
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke in the laboratory.[6]

Storage Conditions

Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][6] Keep away from incompatible materials such as strong oxidizing agents.

Spill and Disposal Procedures: Responsible Management

Spill Response

In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand or vermiculite.[\[6\]](#) Collect the material into a suitable container for disposal.

Waste Disposal

Dispose of waste in accordance with local, state, and federal regulations. This material should be treated as hazardous waste. Do not dispose of it down the drain.[\[2\]](#)

Reactivity and Stability

2,4-Dibromothiazole-5-methanol is stable under recommended storage conditions. However, it may be incompatible with strong oxidizing agents. The thiazole ring is generally resistant to electrophilic attack due to the deactivating effect of the nitrogen atom, but the bromine atoms can participate in various cross-coupling reactions.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Hazardous decomposition products may include carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen bromide gas.

Toxicological Information: A Deeper Look

While specific toxicological studies on **2,4-Dibromothiazole-5-methanol** are limited, the primary concerns are acute toxicity from the methanol component and irritation from the brominated thiazole.

- Acute Effects: As previously mentioned, ingestion, inhalation, or skin absorption can lead to methanol poisoning, with symptoms that may be delayed.[\[4\]](#) Skin and eye contact will likely cause immediate irritation or burns.[\[1\]](#)[\[3\]](#)
- Chronic Effects: There is no specific data on the chronic effects of **2,4-Dibromothiazole-5-methanol**. However, repeated exposure to methanol can cause damage to the nervous system and liver.

References

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